

Inter-Laboratory Comparison of 1,8-Cyclotetradecanedione Characterization: A Comparative Guide

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Compound of Interest

Compound Name: 1,8-Cyclotetradecanedione

Cat. No.: B15474670

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This guide provides a framework for the inter-laboratory characterization of **1,8-Cyclotetradecanedione**, a macrocyclic compound with applications in perfumery and as a precursor in chemical synthesis. The objective is to establish a standardized methodology for comparing analytical results across different laboratories, ensuring consistency and reliability of data for researchers, scientists, and professionals in drug development.

Data Presentation: Comparative Analysis of 1,8-Cyclotetradecanedione Properties

The following table summarizes hypothetical quantitative data from three different laboratories for the characterization of a single batch of **1,8-Cyclotetradecanedione**. This allows for a direct comparison of the results obtained using standardized analytical methods.

Parameter	Laboratory A	Laboratory B	Laboratory C	Reference Value
Melting Point (°C)	78.5 - 79.8	79.1 - 80.2	78.9 - 79.5	79 - 81
Purity by GC-FID (%)	99.2	99.5	99.3	> 99.0
¹ H NMR (400 MHz, CDCl ₃) δ (ppm)	2.45 (t, 8H), 1.62 (m, 8H), 1.30 (m, 8H)	2.46 (t, 8H), 1.63 (m, 8H), 1.31 (m, 8H)	2.45 (t, 8H), 1.62 (m, 8H), 1.30 (m, 8H)	Consistent with structure
¹³ C NMR (100 MHz, CDCl ₃) δ (ppm)	212.1, 42.3, 29.5, 24.8	212.1, 42.4, 29.6, 24.9	212.0, 42.3, 29.5, 24.8	Consistent with structure
Mass (m/z) by ESI-MS	225.1849 [M+H] ⁺	225.1851 [M+H] ⁺	225.1848 [M+H] ⁺	225.1855 (Calculated)

Experimental Protocols

Detailed methodologies for the key experiments are provided below to ensure reproducibility and consistency across laboratories.

1. Melting Point Determination

- Apparatus: Digital melting point apparatus (e.g., Stuart SMP30 or equivalent).
- Procedure: A small, dry sample of **1,8-Cyclotetradecanedione** is packed into a capillary tube to a height of 2-3 mm. The tube is placed in the apparatus, and the temperature is ramped at a rate of 10°C/min until 70°C, then reduced to 1°C/min. The temperature range from the appearance of the first liquid drop to the complete liquefaction of the sample is recorded.

2. Purity Analysis by Gas Chromatography-Flame Ionization Detection (GC-FID)

- System: Agilent 8890 GC system or equivalent with a flame ionization detector.

- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness).
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injector Temperature: 250°C.
- Detector Temperature: 300°C.
- Oven Program: Initial temperature of 150°C, hold for 1 minute, then ramp to 280°C at 10°C/min, and hold for 5 minutes.
- Sample Preparation: 1 mg of **1,8-Cyclotetradecanedione** is dissolved in 1 mL of dichloromethane.
- Injection Volume: 1 μ L.
- Data Analysis: Peak area percentages are used to determine purity.

3. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Spectrometer: Bruker Avance III 400 MHz or equivalent.
- Solvent: Chloroform-d (CDCl_3).
- ^1H NMR: A 30° pulse width with a relaxation delay of 1 second is used. Chemical shifts are reported in ppm relative to tetramethylsilane (TMS).
- ^{13}C NMR: A proton-decoupled experiment is performed with a 45° pulse width and a relaxation delay of 2 seconds. Chemical shifts are referenced to the CDCl_3 solvent peak (77.16 ppm).

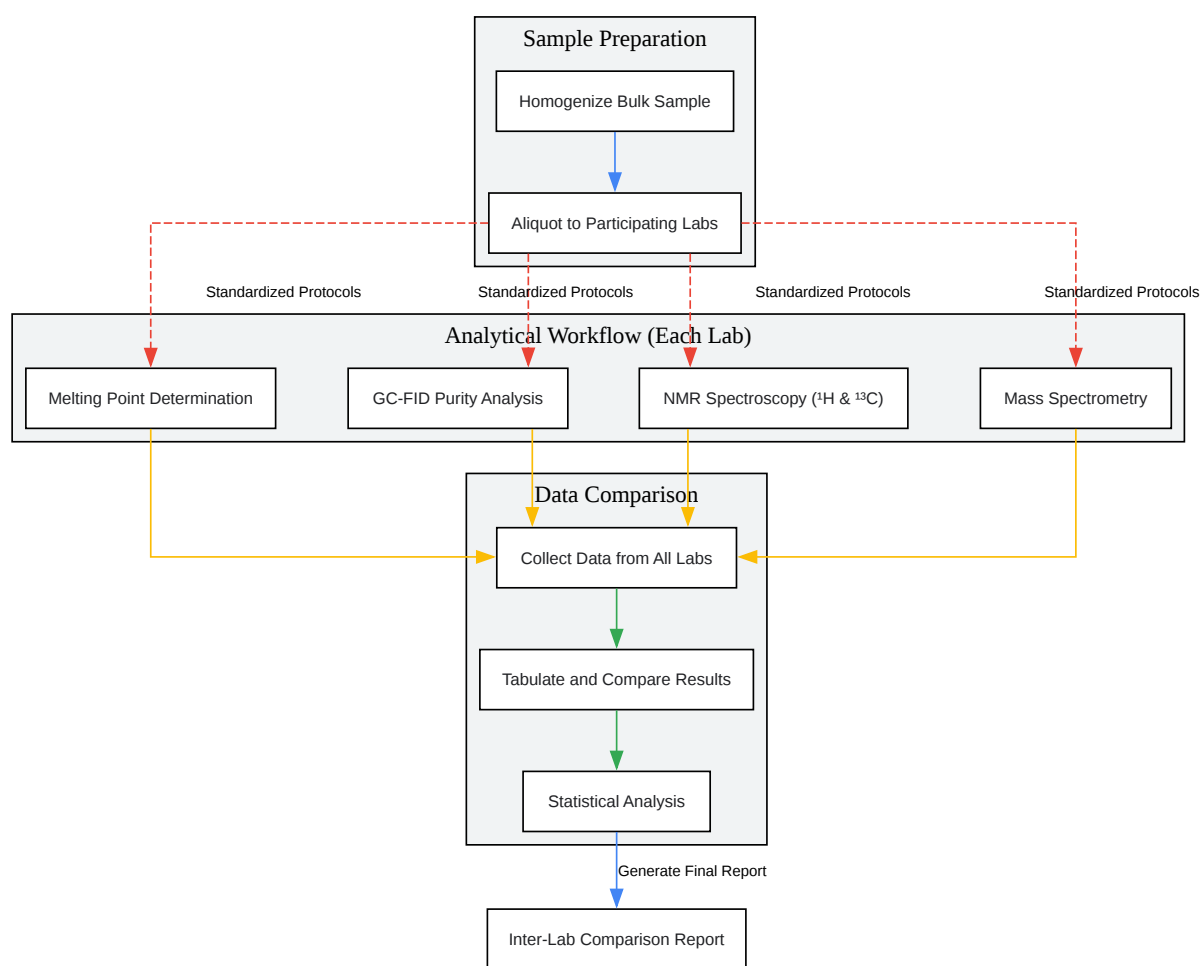
4. Mass Spectrometry (MS)

- System: Thermo Scientific Q Exactive HF Orbitrap LC-MS/MS system or equivalent.
- Ionization Mode: Electrospray ionization (ESI) in positive mode.
- Sample Preparation: The sample is dissolved in methanol at a concentration of 10 $\mu\text{g/mL}$.

- Data Acquisition: Data is acquired in full scan mode over a mass range of m/z 100-500.

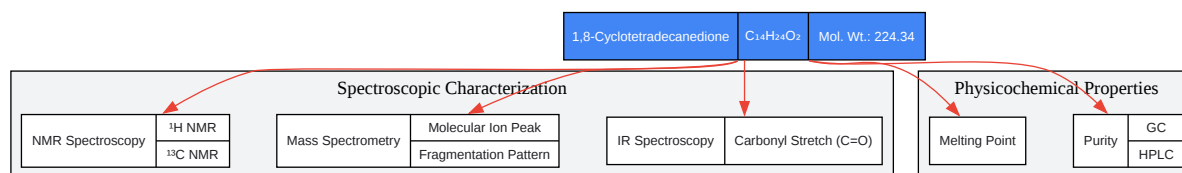
Mandatory Visualization

The following diagrams illustrate key workflows and relationships relevant to the inter-laboratory comparison of **1,8-Cyclotetradecanedione**.



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Caption: Experimental workflow for inter-laboratory comparison.



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Caption: Key analytical methods for characterization.

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